

# Introduction: The Duality of Function in a Single Molecule

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## Compound of Interest

Compound Name: 2-(Butylamino)ethanethiol

CAS No.: 5842-00-2

Cat. No.: B1196486

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**2-(Butylamino)ethanethiol**, CAS No. 5842-00-2, is a bifunctional organic molecule that incorporates both a secondary amine and a primary thiol group. This unique structural arrangement imparts a versatile chemical reactivity, making it a valuable intermediate in various synthetic applications, from pharmaceutical development to specialized agrochemicals.<sup>[1][2]</sup> Its structure also makes it a relevant compound for studies in coordination chemistry and as a chemical simulant for defense research applications.<sup>[1]</sup>

The core utility of this compound stems from the distinct yet cooperative reactivity of its two functional groups. The thiol (-SH) group is a potent nucleophile and is readily oxidized to form disulfide bonds, a cornerstone of protein chemistry and materials science.<sup>[1]</sup> Concurrently, the secondary butylamine group (-NH) acts as a base and a nucleophile, and its presence influences the molecule's overall solubility and coordination properties.<sup>[1]</sup> Understanding this duality is critical for its effective application in any research or development context.

## Section 1: Physicochemical and Spectroscopic Profile

A precise understanding of a compound's physical properties is foundational to its application in experimental design. **2-(Butylamino)ethanethiol** is a colorless to pale yellow liquid, a physical state consistent with its molecular weight and structure.<sup>[1]</sup> Its most notable physical characteristic is a strong, unpleasant odor, typical of thiol-containing compounds, which necessitates handling in a well-ventilated environment.<sup>[1]</sup>

## Key Physicochemical Properties

The following table summarizes the essential quantitative data for **2-(Butylamino)ethanethiol**, compiled from various chemical suppliers and databases. This data is crucial for calculating reaction stoichiometries, predicting solubility, and ensuring safe handling.

| Property                              | Value                                 | Source(s)                                    |
|---------------------------------------|---------------------------------------|----------------------------------------------|
| CAS Number                            | 5842-00-2                             | <sup>[3]</sup> <sup>[4]</sup> <sup>[5]</sup> |
| Molecular Formula                     | C <sub>6</sub> H <sub>15</sub> NS     | <sup>[1]</sup> <sup>[5]</sup>                |
| Molecular Weight                      | 133.26 g/mol                          | <sup>[3]</sup>                               |
| Form                                  | Liquid                                | <sup>[1]</sup>                               |
| Boiling Point                         | 112-115 °C at 10 mmHg                 | <sup>[6]</sup>                               |
| Density                               | 0.901 g/mL at 25 °C                   | <sup>[3]</sup>                               |
| Refractive Index (n <sub>20/D</sub> ) | 1.4711                                | <sup>[6]</sup>                               |
| Flash Point                           | 73 °C (163.4 °F) - closed cup         | <sup>[3]</sup>                               |
| Solubility                            | Soluble in water and organic solvents | <sup>[1]</sup>                               |

## Spectroscopic Signature

Spectroscopic data provides the definitive structural fingerprint of a molecule. While raw spectra should be consulted for confirmation, the following summarizes available data:

- Mass Spectrometry (GC-MS): The NIST library indicates a top peak at m/z 30, with other significant fragments at m/z 86 and 44, which can be correlated with fragmentation patterns of the molecule.<sup>[4]</sup>

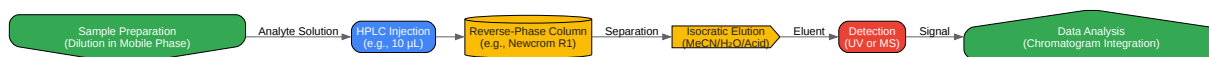
- Infrared (IR) Spectroscopy: IR spectra are available and would show characteristic peaks for N-H stretching (amine), S-H stretching (thiol, typically a weak band), and C-H stretching (alkyl groups).[4]
- $^{13}\text{C}$  NMR Spectroscopy: A  $^{13}\text{C}$  NMR spectrum is available from commercial suppliers, which would resolve the six distinct carbon environments in the molecule.[4]

## Section 2: Reactivity and Mechanistic Considerations

The chemical behavior of **2-(Butylamino)ethanethiol** is dictated by its amine and thiol moieties. The interplay between these groups allows for a range of transformations.

### Key Reactive Centers

The diagram below illustrates the primary reactive sites of the molecule: the nucleophilic sulfur atom, the lone pair on the nitrogen atom, and the acidic proton of the thiol group.



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## Sources

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